

# Introduction: Understanding N,N-Dimethylhexylamine

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## Compound of Interest

Compound Name: *N,N-Dimethylhexylamine*

CAS No.: 4385-04-0

Cat. No.: B1583818

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**N,N-Dimethylhexylamine** (CAS No: 4385-04-0) is a tertiary amine characterized by a hexyl group and two methyl groups attached to a central nitrogen atom.[1] Its molecular structure,  $\text{CH}_3(\text{CH}_2)_5\text{N}(\text{CH}_3)_2$ , results in a colorless to pale yellow liquid with a distinct amine odor.[1][2] With a molecular weight of approximately 129.24 g/mol, this compound is a versatile intermediate and agent in various chemical syntheses and applications.[3] It serves as an ion-pairing agent in chromatography to improve the retention of certain intermediates and has been used in the analysis of nucleotides in food products.[2][4][5] Understanding its fundamental physicochemical properties, such as boiling point and density, is paramount for its safe handling, application in synthetic protocols, and purification processes.

This guide provides a detailed examination of the boiling point and density of **N,N-Dimethylhexylamine**, grounded in established chemical principles and supported by detailed experimental methodologies for accurate determination in a laboratory setting.

## Section 1: Boiling Point of N,N-Dimethylhexylamine

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure surrounding the liquid, and the liquid changes into a vapor. This property is intrinsically linked to

the strength of intermolecular forces.

## Theoretical Context: Intermolecular Forces and Molecular Structure

**N,N-Dimethylhexylamine** is a tertiary amine, a crucial classification for understanding its boiling point.<sup>[1]</sup> Unlike primary and secondary amines, the nitrogen atom in a tertiary amine is not bonded to any hydrogen atoms.<sup>[6]</sup> Consequently, **N,N-Dimethylhexylamine** molecules cannot engage in intermolecular hydrogen bonding with each other, which is a relatively strong type of intermolecular force.<sup>[6][7]</sup>

The dominant intermolecular forces governing the boiling point of **N,N-Dimethylhexylamine** are:

- **Van der Waals Forces:** Specifically, London dispersion forces, which are significant due to the flexible six-carbon (hexyl) chain. The larger surface area of the molecule allows for more substantial temporary dipoles to form.
- **Dipole-Dipole Interactions:** The polarity of the carbon-nitrogen bond creates a permanent molecular dipole, leading to electrostatic attractions between molecules.

Due to the absence of hydrogen bonding, tertiary amines typically exhibit lower boiling points than primary or secondary amines of comparable molecular weight but higher boiling points than nonpolar alkanes of similar mass.<sup>[6]</sup>

## Reported Boiling Point Values

The boiling point of **N,N-Dimethylhexylamine** is sensitive to atmospheric pressure. It is standard practice to report the pressure at which the boiling point was measured.

Boiling Point	Pressure	Source(s)
146-150 °C	Atmospheric (lit.)	<sup>[4][8]</sup>
132-133 °C	15 mmHg	
58-60 °C	1 mmHg	

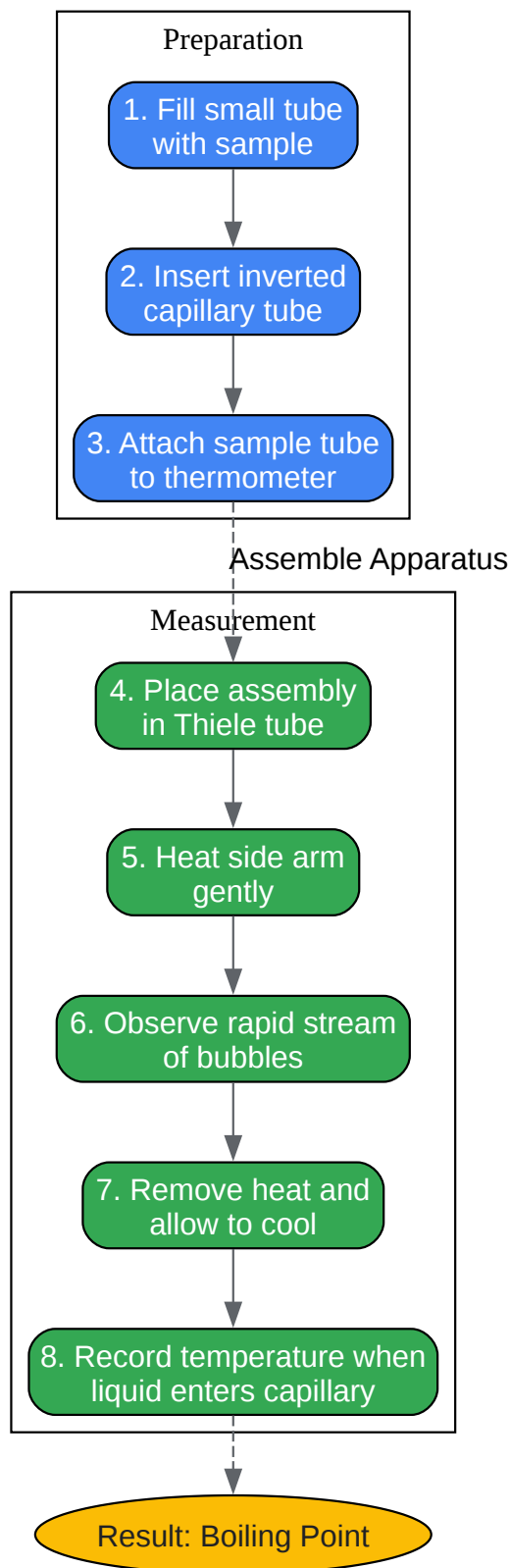
## Experimental Protocol for Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient and widely used technique for determining the boiling point of a small liquid sample.<sup>[9]</sup> The causality behind this method is the precise application of the definition of boiling point: the temperature at which the vapor pressure of the sample equals the applied pressure of the system.<sup>[9]</sup>

Methodology:

- **Sample Preparation:** Fill a small test tube (e.g., a Durham tube) to a depth of approximately 1-2 cm with **N,N-Dimethylhexylamine**.
- **Capillary Tube Insertion:** Place a capillary tube, sealed at one end, into the test tube with the open end submerged in the liquid.
- **Apparatus Assembly:** Attach the test tube to a thermometer using a rubber band or wire. The base of the test tube should align with the thermometer's bulb.
- **Thiele Tube Setup:** Insert the thermometer and sample assembly into a Thiele tube containing high-boiling mineral oil, ensuring the sample is positioned near the center of the main body of the tube.
- **Heating:** Gently heat the side arm of the Thiele tube with a microburner or heat gun. The tube's design facilitates the circulation of the oil, ensuring uniform heating.
- **Observation (Heating Phase):** As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Upon reaching the boiling point, the sample's vapor pressure will overcome the atmospheric pressure, resulting in a rapid and continuous stream of bubbles from the capillary tube's opening.<sup>[9]</sup>
- **Observation (Cooling Phase):** Remove the heat source. As the apparatus cools, the vapor pressure of the sample will decrease. The boiling point is the temperature recorded at the precise moment the bubble stream ceases and the liquid is drawn back into the capillary tube.<sup>[9]</sup> This moment signifies that the sample's vapor pressure is equal to the external atmospheric pressure.

- Record Data: Record this temperature as the observed boiling point. Also, record the ambient barometric pressure.



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### *Experimental Workflow for Boiling Point Determination*

## Section 2: Density of N,N-Dimethylhexylamine

Density is a fundamental physical property defined as the mass of a substance per unit volume ( $\rho = m/V$ ).<sup>[10]</sup> It is an intrinsic property that depends on temperature and, to a lesser extent, pressure.

### Theoretical Context: Molecular Packing and Temperature Effects

The density of **N,N-Dimethylhexylamine** is a reflection of how its individual molecules pack together in the liquid state. The presence of the flexible hexyl chain prevents highly ordered or tight packing, resulting in a density that is significantly less than that of water.

Temperature has a critical influence on density. As the temperature of the liquid increases, the kinetic energy of the molecules increases, causing them to move more vigorously and occupy a larger volume. This expansion leads to a decrease in density. Therefore, it is essential to specify the temperature at which a density measurement is made.

### Reported Density Values

The density of **N,N-Dimethylhexylamine** has been reported at standard ambient temperatures.

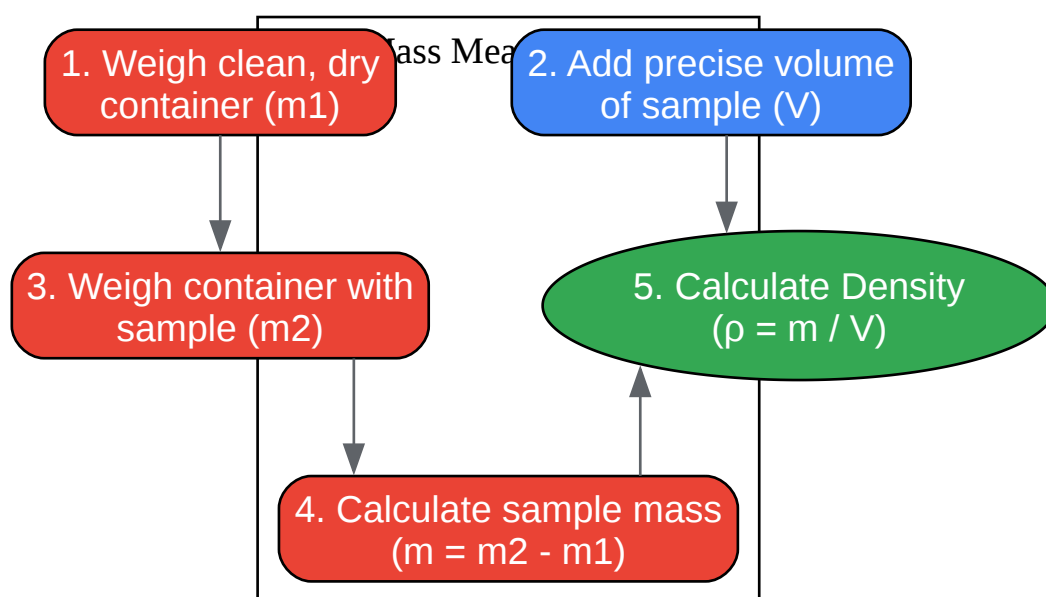
Density	Temperature	Source(s)
0.744 g/mL	25 °C	[4]
0.801 g/mL	20 °C	

### Experimental Protocol for Density Determination

The density of a liquid can be accurately determined using common laboratory glassware and an analytical balance. The protocol is self-validating through the precision of mass and volume measurements.<sup>[11][12]</sup>

## Methodology:

- **Equipment Preparation:** Ensure a volumetric flask or a graduated cylinder is clean and completely dry.
- **Mass of Empty Container:** Using an analytical balance, accurately measure and record the mass of the empty, dry container ( $m_1$ ).
- **Volume Measurement:** Carefully dispense the **N,N-Dimethylhexylamine** into the container up to a precise, known volume ( $V$ ). For a graduated cylinder, read the volume from the bottom of the meniscus at eye level to avoid parallax error.<sup>[11]</sup> A volumetric flask will provide higher accuracy for the specified volume.
- **Mass of Filled Container:** Re-weigh the container with the liquid and record the combined mass ( $m_2$ ).
- **Temperature Control:** Measure and record the temperature of the liquid sample, as density is temperature-dependent.
- **Calculation:** Calculate the mass of the liquid ( $m_{\text{liquid}}$ ) by subtracting the mass of the empty container from the filled container:
  - $m_{\text{liquid}} = m_2 - m_1$
- **Density Calculation:** Calculate the density ( $\rho$ ) using the formula:
  - $\rho = m_{\text{liquid}} / V$
- **Replication:** For enhanced accuracy, repeat the measurement multiple times and calculate the average density.<sup>[11][12]</sup>



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